

In-Depth Technical Guide: 3-Amino-3-(pyrazin-2-yl)propanoic Acid

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Compound of Interest

Compound Name: 3-Amino-3-(pyrazin-2-yl)propanoic acid

Cat. No.: B13539570

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Executive Summary

3-Amino-3-(pyrazin-2-yl)propanoic acid (also known as

-(pyrazin-2-yl)-

-alanine) is a non-proteinogenic

-amino acid of significant interest in medicinal chemistry. Unlike its

-amino acid isomer (2-amino-3-(pyrazin-2-yl)propanoic acid), this compound features the amino group on the

-carbon, conferring unique conformational properties and proteolytic stability to peptides incorporating it.

This guide details the synthesis, physicochemical properties, and medicinal applications of this scaffold.^[1] It serves as a critical building block for peptidomimetics, particularly in the design of integrin inhibitors (RGD mimetics) and protease-resistant active agents. The pyrazine ring acts as a bioisostere for phenyl or pyridine rings, lowering lipophilicity (LogP) while maintaining aromatic stacking interactions.

Part 1: Chemical Identity & Physicochemical Profile[2]

Property	Data
IUPAC Name	3-Amino-3-(pyrazin-2-yl)propanoic acid
Common Name	-(Pyrazin-2-yl)- -alanine
CAS Number	887586-31-4 (Racemic)
Molecular Formula	C H N O
Molecular Weight	167.17 g/mol
pKa (Predicted)	3.6 (COOH), 9.2 (NH) , 0.6 (Pyrazine N)
LogP (Predicted)	-1.1 (Highly Polar)
H-Bond Donors/Acceptors	2 / 5
Stereochemistry	Contains one chiral center at C3.[2] Exists as (R)- and (S)- enantiomers.

Structural Significance

The pyrazine ring is electron-deficient (

-deficient), making the C3 position less prone to oxidative metabolism compared to phenyl analogs. In

-peptides, the additional methylene group (

) between the carboxylic acid and the chiral center introduces a specific torsion angle (

), favoring the formation of stable secondary structures like the

-14 helix.

Part 2: Synthetic Methodologies

The synthesis of **3-amino-3-(pyrazin-2-yl)propanoic acid** is most efficiently achieved via the Rodionov Reaction, a one-pot condensation of an aldehyde with malonic acid and ammonium acetate.

Route A: Modified Rodionov Synthesis (Racemic)

This pathway is preferred for bulk preparation of the racemic scaffold.

Mechanism:

- Knoevenagel Condensation: Pyrazine-2-carbaldehyde reacts with malonic acid to form an -unsaturated acid intermediate.
- Michael Addition: Ammonia (from ammonium acetate) attacks the -carbon.
- Decarboxylation: Thermal decarboxylation yields the -amino acid.

Experimental Protocol

Note: Pyrazine derivatives can be volatile and hygroscopic. Work under inert atmosphere where possible.

- Reagents:

- Pyrazine-2-carbaldehyde (1.0 eq)
- Malonic acid (1.1 eq)
- Ammonium acetate (2.0 eq)
- Solvent: Ethanol (Absolute)
- Procedure:
 - Dissolve pyrazine-2-carbaldehyde (10 mmol) and malonic acid (11 mmol) in Ethanol (20 mL).
 - Add ammonium acetate (20 mmol) to the solution.
 - Heat the mixture to reflux (approx. 80°C) for 6–8 hours. The reaction progress can be monitored by TLC (Eluent: n-BuOH/AcOH/H₂O 3:1:1).^[3]
 - Upon completion, cool the mixture to room temperature. A white to off-white precipitate often forms.
 - Filter the precipitate and wash with cold ethanol (2 x 5 mL).
 - Purification: Recrystallize from Ethanol/Water (9:1) if necessary.
- Yield: Typically 45–60%.^[3]

Route B: Enzymatic Resolution (Chiral Access)

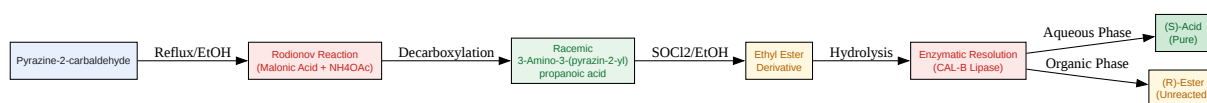
To obtain enantiopure (S)- or (R)- isomers, enzymatic resolution is superior to chemical resolution due to the mild conditions required for the pyrazine ring.

Workflow:

- Esterification: Convert the racemic acid to ethyl 3-amino-3-(pyrazin-2-yl)propanoate using SOCl₂

/EtOH.

- Enzymatic Hydrolysis: Use *Candida antarctica* Lipase B (CAL-B).
 - Solvent: Phosphate buffer (pH 7.[4]0) / Dioxane (9:1).
 - CAL-B selectively hydrolyzes the (S)-ester to the (S)-acid, leaving the (R)-ester intact.
- Separation: Acidify the aqueous layer to precipitate the (S)-acid; extract the (R)-ester with ethyl acetate.



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Caption: Synthesis of **3-Amino-3-(pyrazin-2-yl)propanoic acid** via Rodionov reaction and subsequent enzymatic resolution.

Part 3: Medicinal Chemistry Applications[1][6][7]

Integrin Antagonists (RGD Mimetics)

The

-amino acid scaffold is a classic replacement for the Aspartic acid residue in the RGD (Arg-Gly-Asp) sequence, which binds to integrin receptors (e.g.,

-).
- Mechanism: The pyrazine ring mimics the side chain of phenylalanine or tyrosine but with reduced lipophilicity, improving the water solubility of the final drug candidate.
 - Design Strategy: The distance between the N-terminus (basic) and C-terminus (acidic) in -amino acids is extended by one carbon compared to

-amino acids, often providing better overlap with the integrin binding pocket.

Peptidomimetics & Stability

Incorporating

-amino acids into peptide sequences ("

-peptides") renders the backbone resistant to standard proteases (trypsin, pepsin) because these enzymes are evolved to cleave

-peptide bonds.

- Application: This scaffold is used to design metabolically stable peptide drugs for oral administration.

P2Y₁₂ Receptor Antagonists

Pyrazine derivatives are explored in antiplatelet therapy. The **3-amino-3-(pyrazin-2-yl)propanoic acid** moiety serves as a linker that orients the aromatic pyrazine ring into hydrophobic pockets of the P2Y₁₂ receptor (ADP receptor).

Part 4: Analytical Characterization

To validate the synthesis, the following spectral data should be obtained:

- ¹H NMR (D

O/NaOD, 400 MHz):

- 8.6–8.5 ppm (m, 3H, Pyrazine protons).
- 4.5 ppm (t, 1H, CH-NH
).
- 2.6–2.4 ppm (m, 2H, CH
-COOH).

- Note: The CH proton adjacent to the pyrazine ring is deshielded due to the electron-withdrawing nature of the heterocycle.
- Mass Spectrometry (ESI+):
 - [M+H]
: Calculated 168.07; Found 168.1.
 - [M+Na]
: 190.1.

Part 5: Safety & Handling

- Hazard Identification: Pyrazine derivatives are potential irritants to eyes, respiratory system, and skin.
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen). The free amino acid is zwitterionic and stable, but the aldehyde precursor is sensitive to oxidation.
- PPE: Standard laboratory PPE (gloves, goggles, lab coat) is mandatory. Use a fume hood during the Rodionov reaction due to ammonia evolution.

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